

Myristoylcarnitine's role in fatty acid beta-oxidation

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Compound of Interest

Compound Name: *Myristoylcarnitine*

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An In-depth Technical Guide on the Core Role of **Myristoylcarnitine** in Fatty Acid Beta-Oxidation

For Researchers, Scientists, and Drug Development Professionals

Introduction

Fatty acid beta-oxidation (FAO) is a fundamental catabolic process that provides a significant portion of the energy required by various tissues, particularly during periods of fasting or prolonged exercise. This pathway involves the sequential breakdown of fatty acids into acetyl-CoA, which subsequently enters the tricarboxylic acid (TCA) cycle to generate ATP. For long-chain fatty acids, such as myristic acid (C14:0), entry into the mitochondrial matrix, where beta-oxidation occurs, is a critical and highly regulated step. This transport is facilitated by the carnitine shuttle system, in which **myristoylcarnitine** plays an indispensable role as the transportable form of myristic acid. This technical guide provides a comprehensive overview of the core functions of **myristoylcarnitine** in fatty acid beta-oxidation, including quantitative data, detailed experimental protocols, and visualizations of the key pathways and workflows.

The Carnitine Shuttle: The Gateway for Myristic Acid Oxidation

The inner mitochondrial membrane is impermeable to long-chain acyl-CoA esters. The carnitine shuttle is the biological system responsible for their transport into the mitochondrial matrix.

Myristoylcarnitine is a key intermediate in this process for myristic acid.

The shuttle operates in four distinct steps:

- **Activation of Myristic Acid:** In the cytoplasm, myristic acid is first activated to its thioester derivative, myristoyl-CoA, by the enzyme long-chain acyl-CoA synthetase (ACS). This reaction consumes one molecule of ATP.
- **Formation of **Myristoylcarnitine**:** On the outer mitochondrial membrane, Carnitine Palmitoyltransferase I (CPT1) catalyzes the transesterification of the myristoyl group from coenzyme A to L-carnitine, forming **myristoylcarnitine** and releasing free coenzyme A. This is the primary rate-limiting step in long-chain fatty acid oxidation.
- **Mitochondrial Import:** **Myristoylcarnitine** is then transported across the inner mitochondrial membrane into the matrix by the carnitine-acylcarnitine translocase (CACT) in exchange for a molecule of free carnitine.
- **Regeneration of Myristoyl-CoA:** Within the mitochondrial matrix, Carnitine Palmitoyltransferase II (CPT2), located on the inner surface of the inner mitochondrial membrane, catalyzes the reverse reaction, converting **myristoylcarnitine** back to myristoyl-CoA and releasing L-carnitine. The regenerated myristoyl-CoA is now available for the beta-oxidation pathway.
- **To cite this document:** BenchChem. [Myristoylcarnitine's role in fatty acid beta-oxidation]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1233240#myristoylcarnitine-s-role-in-fatty-acid-beta-oxidation\]](https://www.benchchem.com/product/b1233240#myristoylcarnitine-s-role-in-fatty-acid-beta-oxidation)

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